

Safe Handling and Disposal of Boc-Ala-Gly-OSu: An Operational Guide

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Compound of Interest

Compound Name: *Boc-ala-gly-osu*

CAS No.: 74535-75-4

Cat. No.: B558645

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Part 1: Executive Summary & Chemical Profile

Boc-Ala-Gly-OSu (N-(tert-Butoxycarbonyl)-L-alanyl-glycine N-hydroxysuccinimide ester) is a specialized dipeptide building block used in solid-phase and solution-phase peptide synthesis. As an activated N-hydroxysuccinimide (NHS) ester, it possesses high reactivity toward primary amines and is sensitive to moisture.

While not classified as a P-list or U-list acutely toxic substance under US RCRA regulations, it acts as a chemical irritant and sensitizer. Improper disposal of active esters can lead to uncontrolled reactions in waste streams or contamination of municipal water systems.

Chemical Identity & Hazard Data

Property	Specification
Chemical Name	Boc-Ala-Gly-OSu
Functional Groups	Boc (Protecting Group), Dipeptide Backbone, NHS Ester (Leaving Group)
Reactivity	High. Reacts rapidly with amines; hydrolyzes in aqueous basic conditions.
Physical State	White to off-white powder/solid.
Primary Hazards	Skin/Eye Irritant (H315, H319), STOT SE 3 (Respiratory Irritant).
Storage Class	11 (Combustible Solids) or similar, depending on local codes. Store at -20°C, desiccated.

Part 2: Scientific Rationale for Disposal Protocols

To ensure safety and environmental compliance, disposal procedures must address the chemical reactivity of the NHS ester moiety.

The Mechanism of Hazard Neutralization

The "OSu" group is an electrophilic center designed to react with nucleophiles. In a waste container, unquenched NHS esters can react with other waste components (amines, thiols), generating heat or toxic byproducts.

The Solution: Controlled Quenching Before disposal of liquid waste, the active ester must be "quenched" (deactivated). This is achieved via Aminolysis or Hydrolysis:

- **Aminolysis (Preferred):** Reacting the ester with a sacrificial amine (e.g., Tris, Glycine, Ethanolamine). This forms a stable, non-reactive amide.
- **Hydrolysis:** Reacting with aqueous base (pH > 8.0) to convert the ester back to the carboxylic acid and N-hydroxysuccinimide (NHS), both of which are water-soluble and lower hazard.

Visualization: Quenching Mechanism

The following diagram illustrates the chemical transformation that renders the waste safe.

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